

Basic safety and handling precautions for aluminum potassium sulfate dodecahydrate.

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Compound of Interest

Compound Name: Aluminum potassium sulfate
dodecahydrate

Cat. No.: B1195066

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An In-depth Technical Guide to the Safe Handling of **Aluminum Potassium Sulfate Dodecahydrate**

Chemical Identification

Aluminum potassium sulfate dodecahydrate, commonly known as potassium alum or alum, is a chemical compound widely used in various laboratory and industrial applications.

Identifier	Value
Chemical Name	Aluminum potassium sulfate dodecahydrate
Synonyms	Potassium alum, Alum, Kalinite, Potash Alum [1] [2] [3]
CAS Number	7784-24-9 (Dodecahydrate) [1] [2] [3] [4] [5]
Molecular Formula	AlK(SO ₄) ₂ · 12H ₂ O [3] [5] [6]
Molecular Weight	474.39 g/mol [4] [5] [6]

Hazard Identification and Classification

Aluminum potassium sulfate dodecahydrate is generally considered a low-hazard chemical but can cause irritation.[\[1\]](#) While some classifications identify it as non-hazardous[\[5\]](#)[\[7\]](#), others

classify it as an irritant and harmful if swallowed.[8]

- Potential Health Effects:

- Eye Contact: Causes eye irritation, which may result in redness and pain.[1][2][4]
- Skin Contact: Causes skin irritation, with symptoms including redness and itching.[1][4] It may be harmful if absorbed through the skin.[1][3]
- Inhalation: Causes irritation to the respiratory tract, which may lead to coughing and shortness of breath.[1][4]
- Ingestion: Harmful if swallowed.[1][8] Ingestion can cause irritation to the gastrointestinal tract, with symptoms like nausea and vomiting.[1][4]

- GHS Classification (as per some sources):

- Skin Irritation (Category 2)[8]
- Eye Irritation (Category 2A)[8]
- Acute Toxicity, Oral (Category 4)[8]

Physical and Chemical Properties

Understanding the physical and chemical properties is crucial for safe handling and storage.

Property	Value
Appearance	White crystalline powder or colorless crystals [4] [5]
Odor	Odorless [4] [5]
Melting Point	92.5 °C (198.5 °F) [4] [5]
Boiling Point	Decomposes at ~200 °C (392 °F) [4] [5]
Density / Specific Gravity	~1.73 g/cm³ [4] [5]
Solubility	Soluble in water (14g/100mL at 20°C); Insoluble in alcohol [4] [5]
pH	3.3 (0.2 M solution) [4]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling

- Use in a well-ventilated area to avoid dust formation and accumulation.[\[1\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[7\]](#)
- Wear appropriate personal protective equipment (PPE) as detailed in Section 5.0.[\[6\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[6\]](#)[\[10\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage

- Store in a cool, dry, well-ventilated area.[\[4\]](#)[\[9\]](#) The ideal temperature range is between 15°C and 25°C (59°F - 77°F).[\[9\]](#)
- Keep containers tightly closed and properly labeled.[\[6\]](#)[\[7\]](#)

- Store away from incompatible materials such as strong bases, steel, aluminum, copper, and zinc.[5][11]
- Use corrosion-resistant containers, such as those made of plastic.[9]

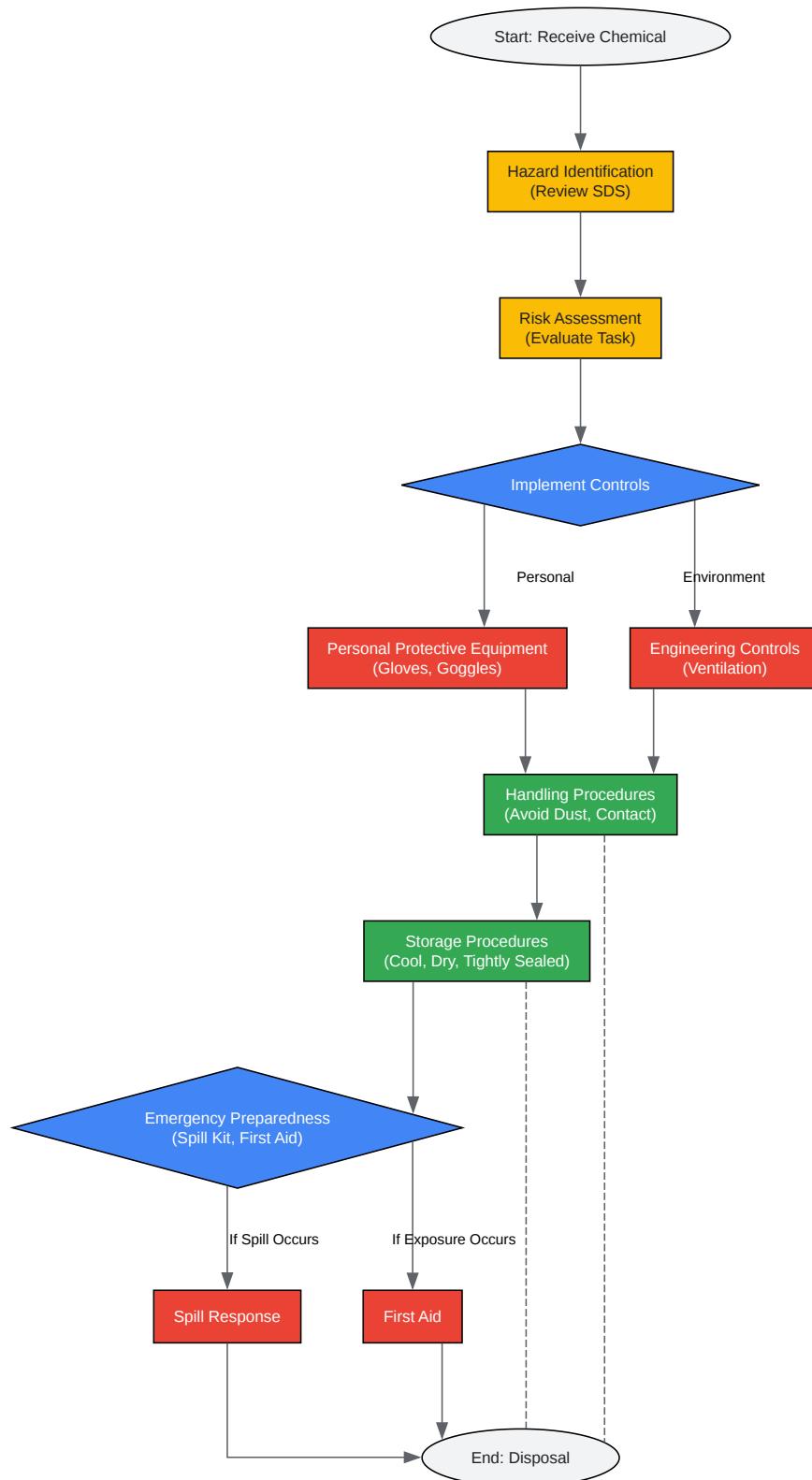


Figure 1: Safe Handling & Storage Workflow

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Figure 1: Safe Handling & Storage Workflow

Exposure Controls and Personal Protection

Exposure Limits

Occupational exposure limits for soluble aluminum compounds have been established by regulatory bodies.

Parameter	Limit	Jurisdiction
OSHA PEL	15 mg/m ³ (TWA) total dust, 5 mg/m ³ (TWA) respirable fraction (for Aluminum metal) [4]	USA
ACGIH TLV	1 mg/m ³ (TWA) (for Aluminum metal and insoluble compounds)	USA

Personal Protective Equipment (PPE)

A summary of recommended PPE for handling **aluminum potassium sulfate dodecahydrate**.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. [2] [6] [10] [11]
Skin Protection	Impervious protective clothing, lab coat, or coveralls to prevent skin contact. [4] [10]
Hand Protection	Protective gloves (e.g., Nitrile rubber). Inspect gloves before use. [2] [6] [10]
Respiratory Protection	Not typically required under normal use with adequate ventilation. [2] [6] For dusty conditions or large-scale use, a NIOSH-approved respirator (e.g., N95) is recommended. [2] [4]

First-Aid and Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[1][4][8]
Skin Contact	Remove contaminated clothing. Wash skin immediately with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[1][4][8]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][4][8]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][4][8]

Accidental Release Measures (Spills)

- Personal Precautions: Ensure adequate ventilation. Wear appropriate PPE to avoid contact with the dust and skin/eye exposure.[1][8]
- Containment and Cleanup: For small spills, sweep or vacuum the material and place it into a suitable, labeled container for disposal.[1][8] Avoid generating dust.[1] Prevent the spill from entering drains or waterways.[2][10] After material pickup is complete, wash the spill site.[5]

Fire-Fighting Measures

- The substance is non-flammable and not combustible.[4][5]

- Suitable Extinguishing Media: Use any means suitable for extinguishing the surrounding fire (e.g., water spray, dry chemical, carbon dioxide).[5][10]
- Special Hazards: When heated to decomposition (above 200°C), it may emit toxic and corrosive fumes of sulfur oxides.[2][3][5]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][4]

Experimental Protocols

Protocol: Determination of pH

- Objective: To measure the pH of a 0.2 M solution of **aluminum potassium sulfate dodecahydrate**.
- Materials: **Aluminum potassium sulfate dodecahydrate**, deionized water, 250 mL volumetric flask, analytical balance, magnetic stirrer and stir bar, calibrated pH meter.
- Procedure:
 1. Calculate the mass of the compound needed to prepare 250 mL of a 0.2 M solution (Mass = $0.2 \text{ mol/L} \times 0.250 \text{ L} \times 474.39 \text{ g/mol} = 23.72 \text{ g}$).
 2. Accurately weigh approximately 23.72 g of the compound.
 3. Transfer the solid to the 250 mL volumetric flask.
 4. Add approximately 150 mL of deionized water and stir using the magnetic stirrer until the solid is fully dissolved.
 5. Once dissolved, dilute with deionized water to the 250 mL mark. Stopper and invert the flask several times to ensure homogeneity.
 6. Calibrate the pH meter according to the manufacturer's instructions using standard buffer solutions (e.g., pH 4, 7, 10).
 7. Immerse the pH electrode in the prepared solution and record the stable pH reading.

Protocol: Determination of Melting Point

- Objective: To determine the melting point of the crystalline solid.
- Materials: **Aluminum potassium sulfate dodecahydrate**, capillary tubes, melting point apparatus.
- Procedure:
 1. Ensure the sample is dry and finely powdered.
 2. Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
 3. Place the capillary tube into the heating block of the melting point apparatus.
 4. Set the apparatus to heat at a moderate rate initially.
 5. As the temperature approaches the expected melting point (92.5 °C), reduce the heating rate to 1-2 °C per minute to ensure accuracy.
 6. Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.

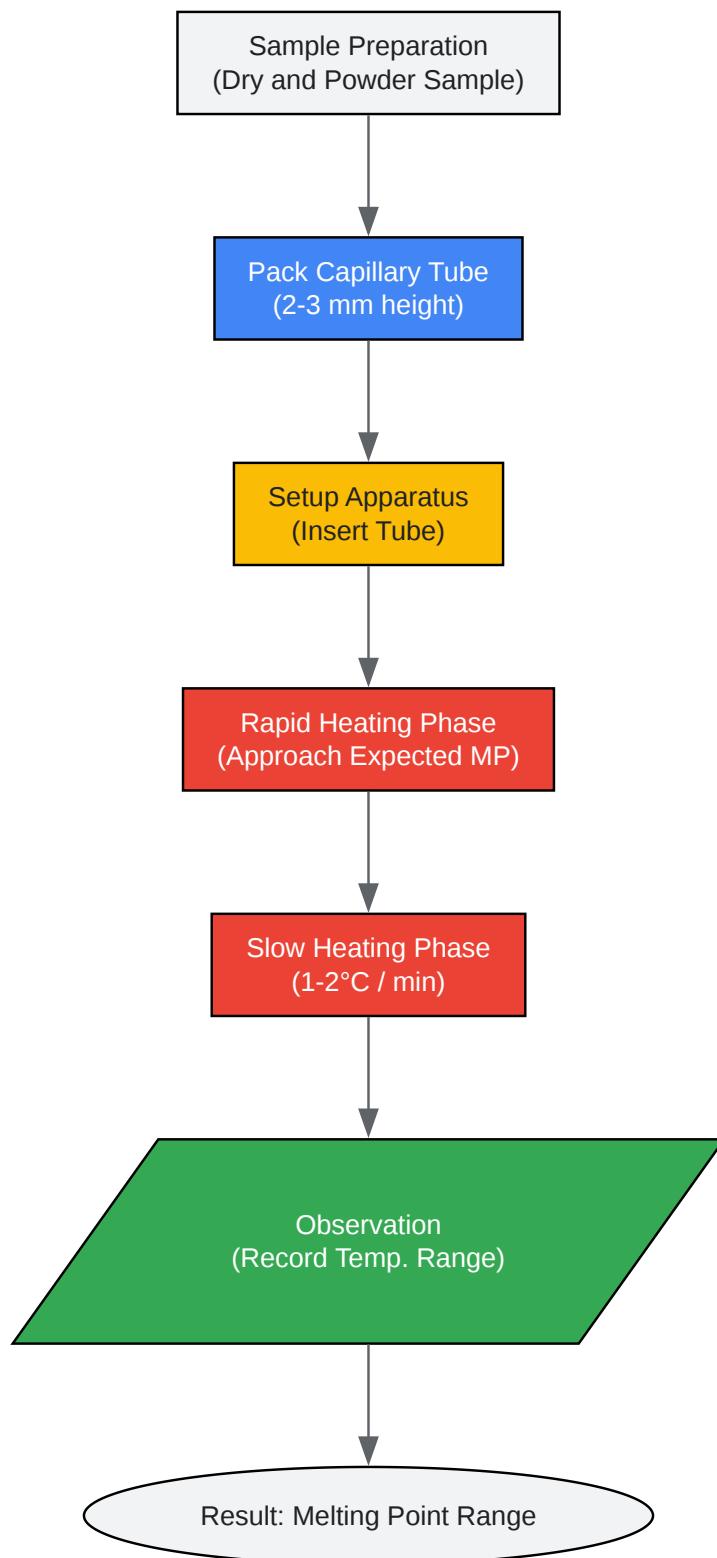


Figure 2: Workflow for Melting Point Determination

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Figure 2: Workflow for Melting Point Determination

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